

A Technical Guide to 4-Methylphthalazin-1(2H)-one: Synthesis, Characterization, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Methylphthalazin-1(2H)-one**

Cat. No.: **B015038**

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Abstract

This technical guide provides a comprehensive overview of **4-Methylphthalazin-1(2H)-one**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. We delve into its core chemical identifiers, provide a detailed, field-proven protocol for its synthesis via cyclocondensation, and outline the analytical techniques for its structural confirmation and purity assessment. Furthermore, this guide explores the compound's role as a versatile scaffold in drug discovery, particularly in the development of novel therapeutic agents. This document is intended as a foundational resource for researchers, chemists, and drug development professionals working with phthalazinone derivatives.

Introduction: The Significance of the Phthalazinone Scaffold

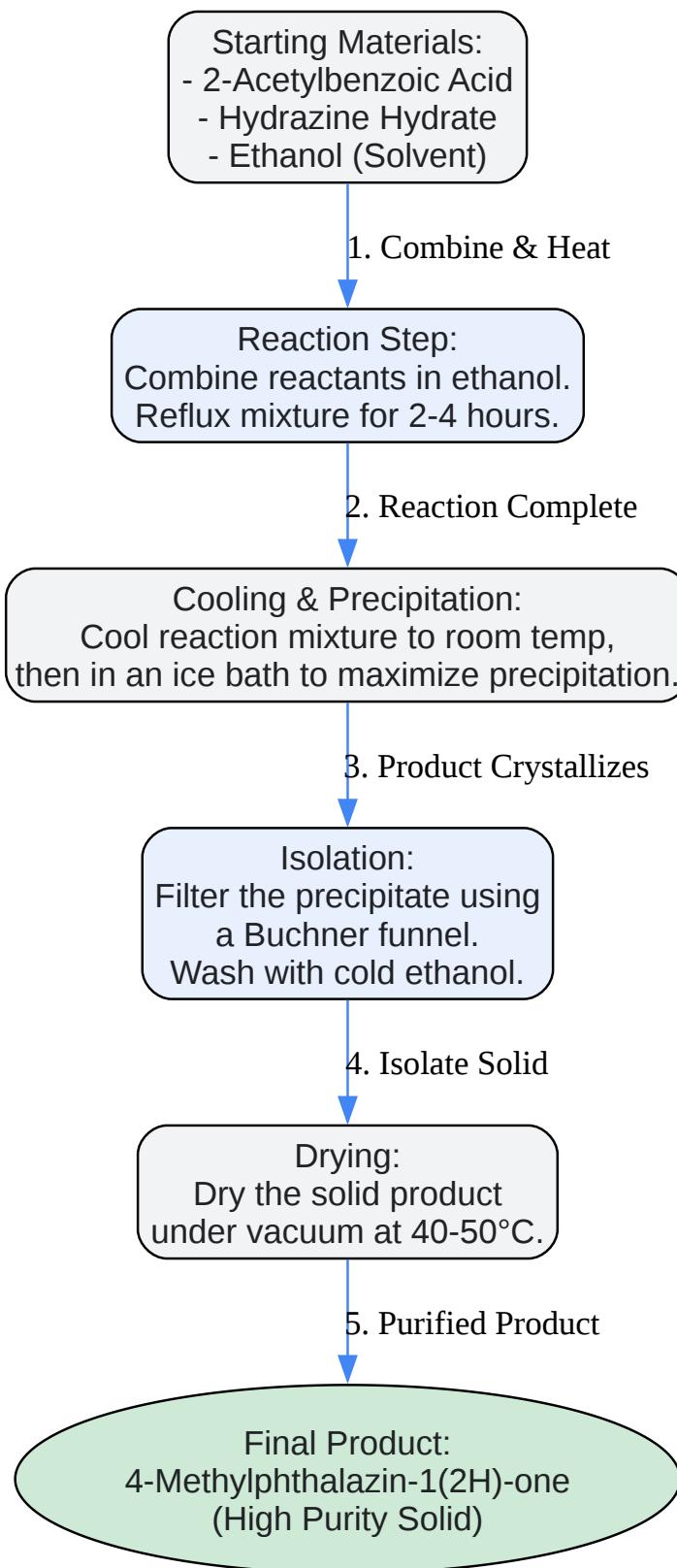
The phthalazin-1(2H)-one core is a privileged diazaheterobicyclic scaffold that appears in a wide array of synthetic molecules relevant to medicinal chemistry.^{[1][2]} Its structural rigidity and capacity for diverse substitutions make it a versatile building block for drug development.^[3] Phthalazinone derivatives are known to possess a broad spectrum of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and neuroprotective properties.^{[2][4][5]}

4-Methylphthalazin-1(2H)-one, specifically, is a fundamental derivative where a methyl group at the C4 position influences its chemical reactivity and biological profile.^[4] It serves as a crucial starting material and intermediate for the synthesis of more complex molecules, including potent enzyme inhibitors like Poly(ADP-ribose)polymerase (PARP) inhibitors used in oncology.^{[4][5][6]} Understanding its fundamental properties, synthesis, and handling is therefore critical for its effective application in research and development.

Chemical Identity and Physicochemical Properties

Accurate identification is paramount in chemical research. The key identifiers and properties for **4-Methylphthalazin-1(2H)-one** are summarized below.

Chemical Structure

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- To cite this document: BenchChem. [A Technical Guide to 4-Methylphthalazin-1(2H)-one: Synthesis, Characterization, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b015038#4-methylphthalazin-1-2h-one-cas-number-and-chemical-identifiers>]

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